

thermal stability comparison nitroacetonitrile salts vs neutral

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Compound Focus: Nitroacetonitrile

CAS No.: 13218-13-8

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Thermal Stability and Safety Comparison

The table below summarizes the key findings from the available literature:

Compound	Thermal Stability Characteristics	Key Findings & Handling Considerations
Neutral Nitroacetonitrile (NAN)	Low thermal stability; explosive property is a significant drawback [1].	Handling poses practical safety risks, limiting its direct use as a synthetic reagent [1].
Alkali Metal Salts (e.g., Potassium Salt)	Thermally stable [1] [2].	Stable enough to be used in developed synthesis methods for nitrogen heterocycles [2].
Organic Salt (Dipyrrolidinium cyano-aci-nitroacetate)	Thermally stable and soluble in common organic solvents [1].	Serves as a synthetic equivalent for NAN, overcoming both stability and solubility limitations [1].

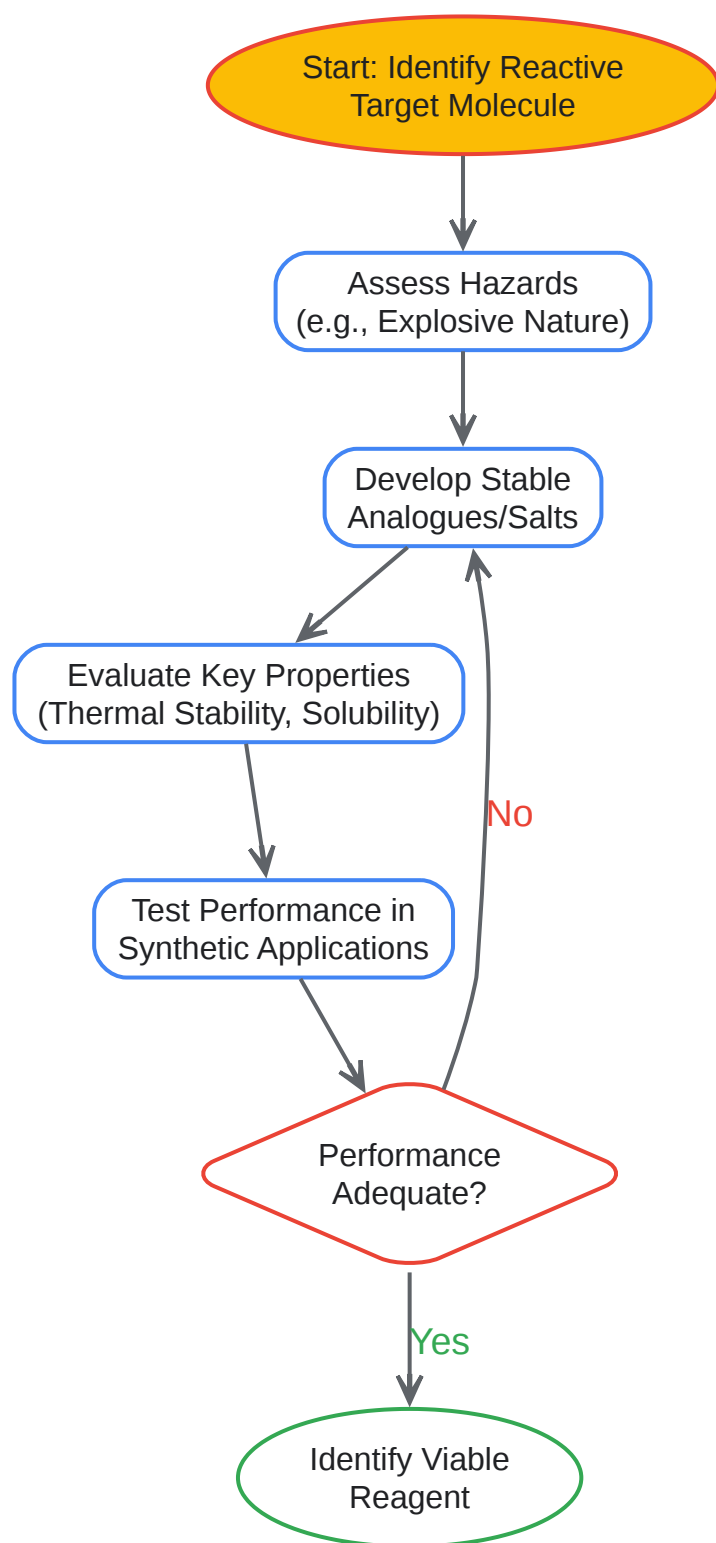
A critical related issue is the **solubility** of these compounds. While alkali metal salts are thermally stable, their **insolubility in common organic solvents** restricts their utility in synthesis. The organic salt was developed specifically to resolve this issue, offering both stability and solubility [1].

Experimental Context and Workflows

The experimental data comes from organic chemistry research focused on developing safer synthetic reagents and methods.

- **Research Objective:** To find stable and soluble equivalents to the reactive and hazardous neutral **nitroacetonitrile** (NAN) for constructing polyfunctionalized compounds [1].
- **Key Methodology:** The primary approach involved preparing and characterizing alternative salts, then testing their performance as reagents in synthesis. The organic salt **dipyrrolidinium cyano-acid-nitroacetate** was identified as a functionally equivalent but safer alternative [1].

The following workflow visualizes the typical process for evaluating such reagents:



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References

1. and Its Synthetic Equivalents | CoLab Nitroacetonitrile [colab.ws]
2. Potassium salt of nitroacetonitrile in the synthesis of nitrogen... [link.springer.com]

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